

Commercial Suppliers and Technical Guide for Eletriptan-d5 in Research

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Compound of Interest

Compound Name: *Eletriptan-d5*

Cat. No.: *B127366*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial sources for **Eletriptan-d5**, a critical internal standard for research applications. It includes a comparative summary of suppliers, detailed experimental protocols for its use in pharmacokinetic studies, and an exploration of the signaling pathways of Eletriptan.

Commercial Availability of Eletriptan-d5

Eletriptan-d5 is available from several reputable suppliers of research chemicals and analytical standards. The following table summarizes key quantitative data from a selection of these suppliers. Please note that pricing and availability are subject to change and may require a direct inquiry with the supplier.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Pack Size(s)	Price (USD)	Notes
Sussex Research Laboratories Inc.	SI050030	>95% (HPLC)[1]	>95%[1]	2 mg, 5 mg, 10 mg	\$1,100 (for 10 mg)	Available as HCl salt. [1]
Toronto Research Chemicals (TRC)	TRC-E505003-25MG	Information not readily available	Information not readily available	25 mg	Price upon request[2][3]	Part of LGC Standards.
Cayman Chemical	20048 (unlabeled)	≥98%[4]	Not Applicable	10 mg	Price upon request	Data for unlabeled Eletriptan; Eletriptan-d5 may be available.
Santa Cruz Biotechnology, Inc.	sc-211913	Information not readily available	Information not readily available	Information not readily available	Price upon request[5]	
MedchemExpress	HY-A0039S	>98% (for similar compounds)	Information not readily available	Various	Price upon request[6][7]	Offers Eletriptan-d5 and its HCl salt.[7]
Simson Pharma Limited	E260045	Certificate of Analysis provided[8]	Information not readily available	Information not readily available	Price upon request[8]	Offers Eletriptan-d5 and its HCl salt.[8]
Pharmaffiliates	PA STI 036870	Certificate of Analysis provided	Information not readily available	Information not readily available	Price upon request	
Clearsynth	CS-T-54025	Certificate of Analysis	Information not readily	In Stock	Price upon request	

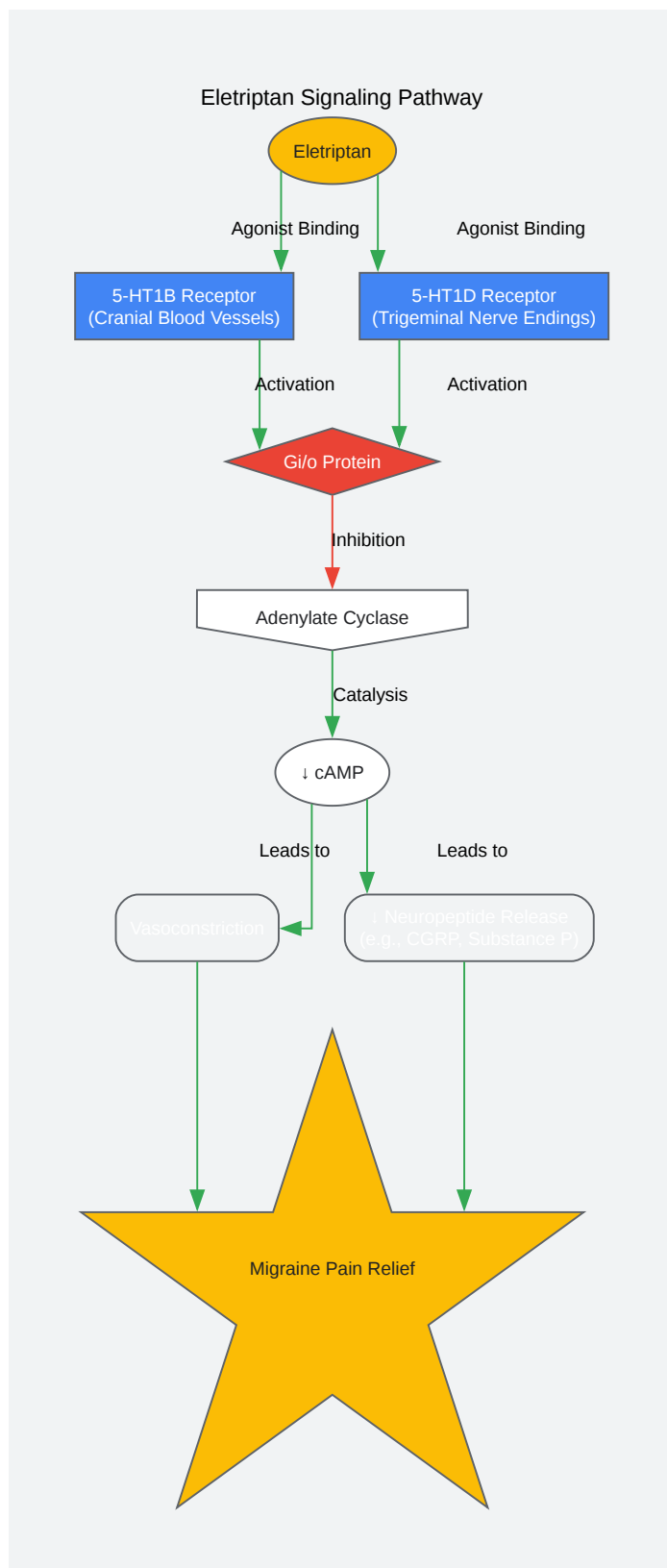
		provided	available			
Aptochem	2788	Information not readily available	Information not readily available	Information not readily available	Price upon request[9]	Available as HCl salt. [9]

Eletriptan Signaling Pathways

Eletriptan is a selective agonist of the serotonin 5-HT_{1B} and 5-HT_{1D} receptors.[10][11] Its therapeutic effect in the treatment of migraine is attributed to two primary mechanisms: the vasoconstriction of cranial blood vessels and the inhibition of pro-inflammatory neuropeptide release from trigeminal nerve endings.[11][12]

Signaling Pathway Diagram

The following diagram illustrates the downstream effects of Eletriptan binding to its target receptors.



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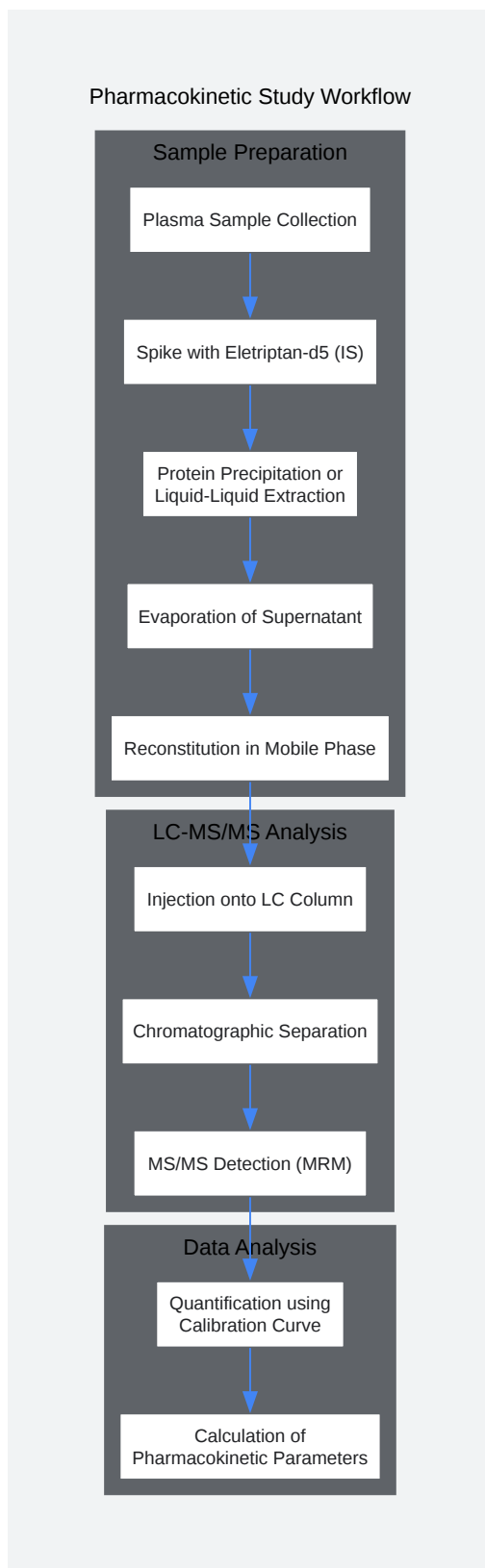
Eletriptan's mechanism of action.

Experimental Protocols: Pharmacokinetic Analysis using Eletriptan-d5

Eletriptan-d5 is an ideal internal standard (IS) for the quantification of Eletriptan in biological matrices, such as plasma, due to its similar chemical and physical properties to the unlabeled analyte and its distinct mass-to-charge ratio (m/z). The following is a detailed methodology for a typical pharmacokinetic study using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.^{[13][14]}

Experimental Workflow

The diagram below outlines the major steps in a pharmacokinetic study of Eletriptan using **Eletriptan-d5** as an internal standard.



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A typical workflow for a pharmacokinetic study.

Detailed Methodologies

3.2.1. Materials and Reagents

- Eletriptan analytical standard
- **Eletriptan-d5** internal standard
- Human plasma (or other relevant biological matrix)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

3.2.2. Stock and Working Solutions

- Eletriptan Stock Solution (1 mg/mL): Accurately weigh and dissolve Eletriptan in methanol.
- **Eletriptan-d5** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Eletriptan-d5** in methanol.
- Working Solutions: Prepare serial dilutions of the Eletriptan stock solution in 50:50 (v/v) methanol:water to create calibration standards. Prepare a working solution of **Eletriptan-d5** at an appropriate concentration (e.g., 100 ng/mL) in the same diluent.

3.2.3. Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (calibration standard, quality control, or unknown), add 20 μ L of the **Eletriptan-d5** working solution and vortex briefly.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute, then centrifuge at 10,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

3.2.4. Liquid Chromatography Conditions[13]

- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm) is suitable.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A typical gradient would start with a low percentage of Mobile Phase B, increasing to a high percentage to elute the analytes, followed by a re-equilibration step.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.

3.2.5. Mass Spectrometry Conditions[14]

- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Eletriptan: Precursor ion (Q1) m/z 383.2 → Product ion (Q3) m/z 194.1 (example).
 - **Eletriptan-d5**: Precursor ion (Q1) m/z 388.2 → Product ion (Q3) m/z 199.1 (example).
 - Note: Specific MRM transitions should be optimized for the instrument being used.

- Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and cell exit potential for both Eletriptan and **Eletriptan-d5** to achieve maximum sensitivity.

3.2.6. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Eletriptan to **Eletriptan-d5** against the nominal concentration of the calibration standards.
- Use a weighted linear regression (e.g., $1/x$ or $1/x^2$) to fit the calibration curve.
- Quantify the concentration of Eletriptan in the unknown samples by interpolating their peak area ratios from the calibration curve.
- Calculate pharmacokinetic parameters such as C_{max} , T_{max} , AUC, and half-life using appropriate software.

This comprehensive guide provides researchers with the necessary information to source **Eletriptan-d5** and effectively utilize it as an internal standard in pharmacokinetic studies. The provided methodologies and diagrams serve as a robust starting point for developing and validating analytical methods for Eletriptan in a research setting.

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